

Furfuryl Octanoate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Furfuryl octanoate

CAS No.: 39252-03-4

Cat. No.: B1606224

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Abstract

This technical guide provides an in-depth exploration of **furfuryl octanoate**, a significant furan derivative with diverse applications. We will delve into its fundamental physicochemical properties, synthesis methodologies—both chemical and enzymatic—and advanced analytical techniques for its characterization. Furthermore, this guide will illuminate its established roles in the flavor and fragrance industries, while also exploring its burgeoning potential in biofuel development and as a scaffold in medicinal chemistry. A critical evaluation of its metabolic pathways and toxicological profile is also presented to provide a comprehensive understanding for researchers, scientists, and drug development professionals.

Introduction: The Furan Derivative Landscape and the Prominence of Furfuryl Octanoate

Furan derivatives are a class of heterocyclic organic compounds characterized by a five-membered aromatic ring containing one oxygen atom. This structural motif is prevalent in a

vast array of natural products and synthetic compounds, underpinning their significance in fields ranging from food chemistry to pharmaceuticals.[1] Their unique electronic properties and reactivity make them versatile building blocks in organic synthesis.

Furfuryl octanoate (CAS 39252-03-4), an ester of furfuryl alcohol and octanoic acid, exemplifies the utility of this class of compounds.[2][3] It is a clear, yellowish liquid recognized for its characteristic sweet, waxy, and fruity aroma.[2] This defining sensory profile has cemented its role as a key ingredient in the flavor and fragrance industries.[4] However, the potential of **furfuryl octanoate** and other furan derivatives extends far beyond sensory applications, with active research exploring their use as biofuels and as foundational structures in the design of novel therapeutic agents.[5][6] This guide aims to provide a holistic and technically rigorous overview of **furfuryl octanoate**, equipping researchers with the knowledge to harness its full potential.

Physicochemical Properties of Furfuryl Octanoate

A thorough understanding of a compound's physicochemical properties is paramount for its effective application and for predicting its behavior in various systems. The key properties of **furfuryl octanoate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C13H20O3	[2]
Molecular Weight	224.30 g/mol	[7]
Appearance	Clear, yellow liquid	[2]
Odor Profile	Sweet, waxy, fruity	[2]
Boiling Point	139 °C @ 10 mmHg	[7]
Specific Gravity	0.980 - 0.989 @ 25 °C	[8]
Refractive Index	1.456 - 1.464 @ 20 °C	[8]
Flash Point	> 110 °C	[8]
Solubility	Insoluble in water; soluble in alcohol and oils	[3][7]

Furfuryl octanoate exhibits good stability under standard storage conditions, ideally in a cool, dry environment.[2] However, as an ester, it is susceptible to hydrolysis in the presence of strong acids or bases.[2][3] This reactivity is a critical consideration in formulation development and in predicting its environmental fate.

Synthesis of Furfuryl Octanoate: From Traditional Chemistry to Green Alternatives

The synthesis of **furfuryl octanoate** can be achieved through both conventional chemical methods and more contemporary enzymatic routes that align with the principles of green chemistry.

Chemical Synthesis: Fischer-Speier Esterification

The traditional and most common method for synthesizing **furfuryl octanoate** is the Fischer-Speier esterification. This reaction involves the acid-catalyzed esterification of furfuryl alcohol with octanoic acid.[2]

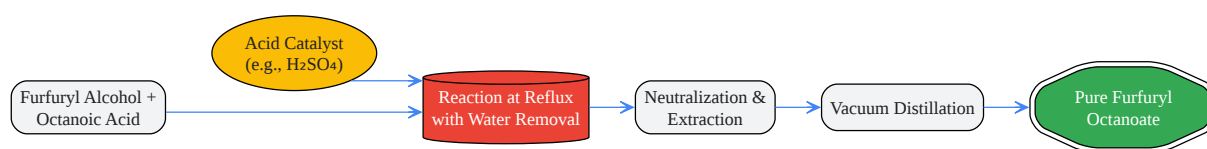
Causality Behind Experimental Choices:

- **Catalyst:** A strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid, is employed to protonate the carbonyl oxygen of the octanoic acid, thereby increasing its electrophilicity and facilitating nucleophilic attack by the hydroxyl group of the furfuryl alcohol.
- **Reaction Conditions:** The reaction is typically carried out under reflux to increase the reaction rate. The removal of water, a byproduct of the reaction, is crucial to drive the equilibrium towards the formation of the ester. This is often achieved using a Dean-Stark apparatus.

Experimental Protocol: Fischer-Speier Esterification of **Furfuryl Octanoate**

- **Reactant Preparation:** In a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a Dean-Stark apparatus, combine equimolar amounts of furfuryl alcohol and octanoic acid in a suitable solvent (e.g., toluene).
- **Catalyst Addition:** Add a catalytic amount (typically 1-2 mol%) of a strong acid catalyst (e.g., concentrated sulfuric acid).

- **Reaction:** Heat the mixture to reflux. The water formed during the reaction will be azeotropically removed and collected in the Dean-Stark trap. Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst with a weak base (e.g., sodium bicarbonate solution).
- **Extraction and Purification:** Separate the organic layer and wash it with brine. Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure. The crude product can be further purified by vacuum distillation to yield pure **furfuryl octanoate**.



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Fischer-Speier Esterification Workflow

Enzymatic Synthesis: A Green Chemistry Approach

Enzymatic synthesis offers a more sustainable alternative to traditional chemical methods, characterized by milder reaction conditions, higher selectivity, and reduced environmental impact.^[9] Lipases, particularly immobilized forms like *Candida antarctica* lipase B (Novozym 435), are highly effective catalysts for the esterification of furfuryl alcohol.^{[10][11]}

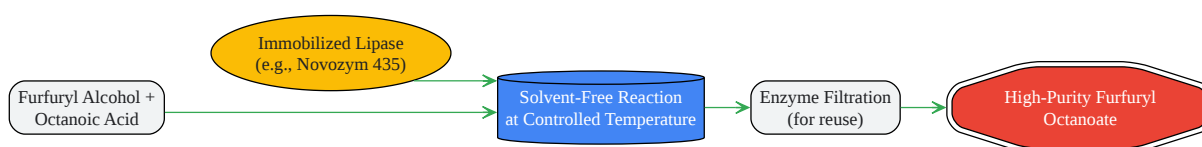
Causality Behind Experimental Choices:

- **Enzyme Selection:** Lipases are chosen for their ability to catalyze esterification reactions in non-aqueous environments. Immobilized lipases are preferred as they can be easily recovered and reused, making the process more cost-effective.

- **Solvent-Free System:** Conducting the reaction in a solvent-free system minimizes waste and simplifies product purification.
- **Temperature and Molar Ratio:** The reaction temperature is optimized to ensure maximum enzyme activity without causing denaturation. The molar ratio of the reactants is adjusted to shift the equilibrium towards product formation.

Experimental Protocol: Lipase-Catalyzed Synthesis of **Furfuryl Octanoate**

- **Reactant and Enzyme Preparation:** In a temperature-controlled reaction vessel, combine furfuryl alcohol and octanoic acid, typically at a 1:1 molar ratio.[\[10\]](#)
- **Enzyme Addition:** Add the immobilized lipase (e.g., Novozym 435) to the reaction mixture. The enzyme loading is typically around 5% (w/w) of the total reactant weight.[\[10\]](#)
- **Reaction:** Incubate the mixture at a controlled temperature (e.g., 60°C) with constant stirring. Monitor the reaction progress by analyzing aliquots using GC.
- **Enzyme Recovery and Product Purification:** Upon completion, the immobilized enzyme can be recovered by simple filtration for reuse. The product, **furfuryl octanoate**, is typically of high purity and may not require further purification.



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Enzymatic Synthesis Workflow

Analytical Characterization Techniques

Robust analytical methods are essential for confirming the identity, purity, and concentration of **furfuryl octanoate**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for the analysis of volatile and semi-volatile compounds like **furfuryl octanoate**.^[12] It provides both qualitative and quantitative information.

Experimental Protocol: GC-MS Analysis of **Furfuryl Octanoate**

- **Sample Preparation:** Dilute the **furfuryl octanoate** sample in a suitable solvent (e.g., dichloromethane or hexane). For complex matrices, a headspace solid-phase microextraction (HS-SPME) method can be employed for sample cleanup and pre-concentration.^{[13][14]}
- **GC Separation:** Inject the prepared sample into a GC system equipped with a non-polar or medium-polarity capillary column (e.g., DB-5ms). The oven temperature program should be optimized to achieve good separation of **furfuryl octanoate** from other components. A typical program might start at a low temperature (e.g., 50°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250°C).
- **MS Detection:** The eluting compounds are introduced into a mass spectrometer. Electron ionization (EI) at 70 eV is commonly used. The mass spectrometer scans a specific mass range (e.g., m/z 40-350) to generate a mass spectrum for each eluting peak.
- **Data Analysis:** The identity of **furfuryl octanoate** is confirmed by comparing its retention time and mass spectrum with that of an authentic standard and by matching the spectrum with a library database (e.g., NIST). Quantification is achieved by creating a calibration curve using standards of known concentrations.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for unambiguous structure elucidation and purity assessment.

- **¹H NMR:** The proton NMR spectrum of **furfuryl octanoate** will show characteristic signals for the furan ring protons, the methylene protons adjacent to the ester oxygen, and the protons of the octanoyl chain.

- ^{13}C NMR: The carbon-13 NMR spectrum will provide information on the number of unique carbon atoms and their chemical environments, including the carbonyl carbon of the ester group.

Applications and Biological Significance

The unique properties of **furfuryl octanoate** have led to its use in various industries, and ongoing research continues to unveil new potential applications.

Flavor and Fragrance Industry

Furfuryl octanoate is a widely used flavoring agent and fragrance ingredient.[3][4] Its sweet, waxy, and fruity notes contribute to the flavor profiles of a variety of food products, including baked goods, beverages, and confectionery.[8] In perfumery, it is used to impart fruity and waxy nuances to fragrance compositions.[15] The Flavor and Extract Manufacturers Association (FEMA) has designated it as "Generally Recognized as Safe" (GRAS) for its use as a flavoring substance.[7][8][16]

Potential in Biofuel Development

Furan derivatives, including esters of furfuryl alcohol, are being investigated as potential "drop-in" biofuels and fuel additives.[5][6][17] Their high energy density and oxygen content can lead to improved combustion properties and reduced emissions. **Furfuryl octanoate**, with its long alkyl chain, has properties that make it a candidate for blending with conventional diesel fuels. Further research is needed to optimize production processes and evaluate its performance in engine systems.

Role in Drug Development

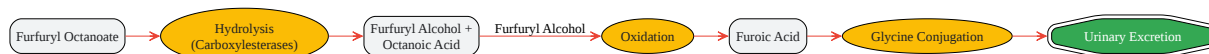
The furan nucleus is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs and clinical candidates. Furan-containing compounds exhibit a wide range of biological activities, and their structural versatility allows for the fine-tuning of pharmacokinetic and pharmacodynamic properties.[18] While **furfuryl octanoate** itself is not a therapeutic agent, its furan moiety can serve as a starting point for the synthesis of novel drug candidates.

Toxicological Profile and Metabolism

A comprehensive understanding of the toxicology and metabolism of **furfuryl octanoate** is crucial for ensuring its safe use.

Metabolism

Furfuryl esters, including **furfuryl octanoate**, are expected to be rapidly hydrolyzed in the body by carboxylesterases to yield furfuryl alcohol and the corresponding carboxylic acid (in this case, octanoic acid).[19] Furfuryl alcohol is then further metabolized. The primary metabolic pathway involves oxidation to furoic acid, which can then be conjugated with glycine and excreted in the urine.[19][20] A minor pathway may involve oxidation of the furan ring.[19][21][22]



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Proposed Metabolic Pathway of **Furfuryl Octanoate**

Toxicology

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated **furfuryl octanoate** and concluded that it does not pose a safety concern at current levels of intake when used as a flavoring agent.[23] An acceptable daily intake (ADI) of 0-0.5 mg/kg body weight has been established for a group of furfuryl alcohol and related substances, including **furfuryl octanoate**. [23]

However, it is important to note that some furan derivatives, particularly furfural and furfuryl alcohol at high doses, have been shown to exhibit toxicity.[24][25][26] The toxicity is often associated with the metabolic activation of the furan ring to reactive intermediates.[18] Therefore, while **furfuryl octanoate** is considered safe for its intended use, a thorough risk assessment is necessary for any new applications, particularly those involving higher potential exposures.

Conclusion and Future Outlook

Furfuryl octanoate is a furan derivative of significant industrial importance, with a well-established role in the flavor and fragrance sectors. Its synthesis is achievable through both traditional and green chemical methods, and its characterization is well-defined by modern analytical techniques. The future of **furfuryl octanoate** and related furan derivatives appears promising, with emerging applications in biofuels and drug discovery. Continued research into efficient and sustainable production methods, along with a deeper understanding of its biological activities and potential toxicological implications at higher exposure levels, will be crucial in unlocking the full potential of this versatile molecule.

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